

# Safeguarding Research: A Step-by-Step Guide to Strontium-90 Disposal

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## Compound of Interest

Compound Name: Strontium-90

Cat. No.: B1230875

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For researchers, scientists, and drug development professionals, the proper handling and disposal of **Strontium-90** (Sr-90) is a critical component of laboratory safety. Adherence to established protocols not only ensures a secure working environment but also maintains compliance with regulatory standards. This guide provides essential, immediate safety and logistical information, including operational and disposal plans for this radioactive isotope.

## Core Safety and Handling Protocols

Before initiating any procedure involving **Strontium-90**, it is imperative to follow the principles of ALARA (As Low As Reasonably Achievable) to minimize radiation exposure. This involves optimizing time spent near the source, maximizing distance, and using appropriate shielding.<sup>[1]</sup><sup>[2]</sup>

### Personal Protective Equipment (PPE):

- **Minimum Requirements:** Disposable gloves, a lab coat, and safety glasses are mandatory when handling any radioactive material.<sup>[2]</sup>
- **Enhanced Precautions:** For activities with a higher risk of contamination, consider using splash-resistant safety goggles with a face shield.<sup>[3]</sup> It is also crucial to change gloves frequently and remove all potentially contaminated PPE before leaving the designated work area.<sup>[1]</sup><sup>[2]</sup>

### Engineering Controls:

- Ventilation: Work with **Strontium-90**, especially in forms that could become airborne, should be conducted in a properly operating fume hood or biological safety cabinet equipped with HEPA and/or charcoal filters.[2]
- Shielding: Due to the beta particles emitted by **Strontium-90** and its progeny, Yttrium-90, shielding is essential. Plexiglas or other plastics are effective for this purpose.[1][2] Bremsstrahlung radiation, a form of secondary X-ray production, may occur, potentially requiring additional shielding.[4][5]

#### Work Area Management:

- Designated Areas: Clearly mark areas where radioactive materials are used with "Caution Radioactive Material" tape.[2]
- Surface Protection: Cover laboratory benches with plastic-backed absorbent paper to contain any potential spills. This should be changed regularly and whenever contamination is suspected.[1][2]
- Monitoring: An operational survey meter, such as one with a Geiger-Mueller probe, must be present and turned on whenever **Strontium-90** is handled to immediately detect any contamination.[1][2] Regular lab surveys, including wipe tests, should be performed and documented.[1][2]

## Quantitative Data Summary

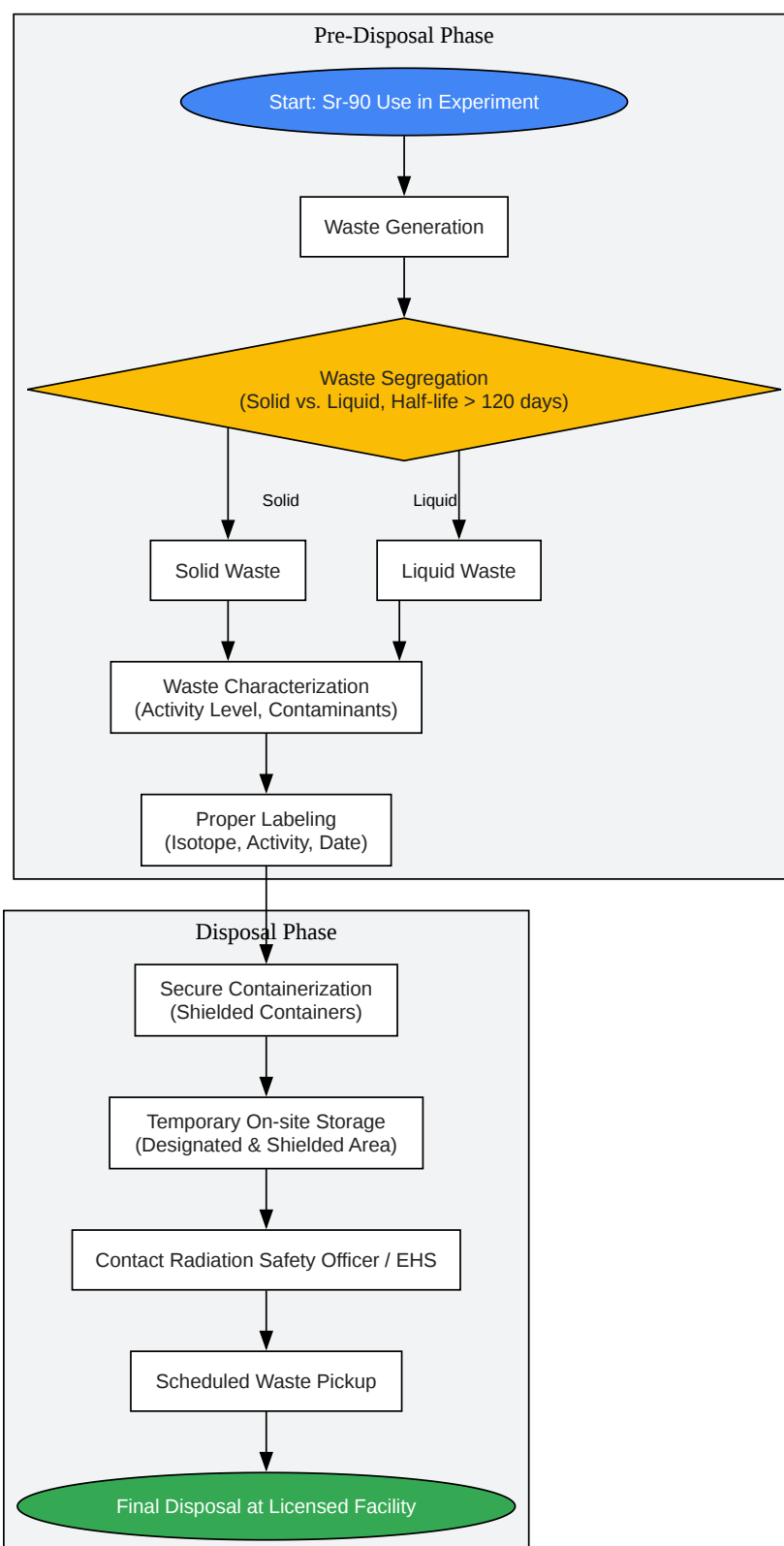
For quick reference, the following tables summarize key quantitative data for **Strontium-90**.

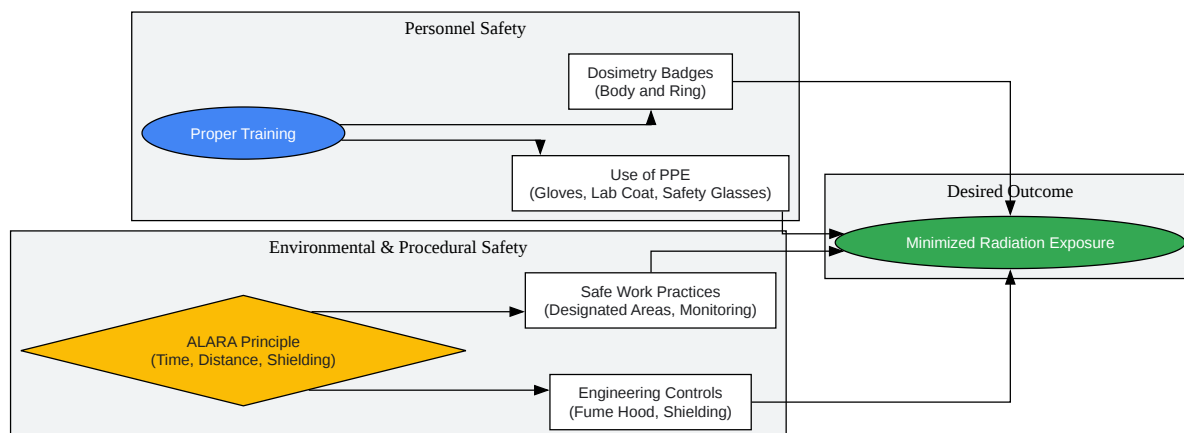
Radiological Data	
Half-Life	29 years[1]
Radiation Type	Beta[1]
Progeny	Yttrium-90 (Y-90) with a half-life of 64.4 hours[4]

Shielding Requirements	
Plexiglas/Plastic	9.2 mm to 12 mm (approximately 0.5 inches)[2]
Aluminum	0.5 cm[1]
Occupational Exposure Limits (Annual Limit on Intake - ALI)	
Ingestion	30 $\mu\text{Ci}$ [3][5]
Inhalation	20 $\mu\text{Ci}$ (bone surface)[3] / 4 $\mu\text{Ci}$ [5]

## Strontium-90 Disposal Workflow

The proper disposal of **Strontium-90** waste is a multi-step process that must be meticulously followed to ensure safety and regulatory compliance.





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